Biological Activity of 1H-Pyrazole-3-methanol Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*1H-Pyrazole-3-methanol,1-(4-fluorophenyl)-*
CAS No.:	*1202942-29-7*
Cat. No.:	*B2875514*

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Executive Summary

The 1H-Pyrazole-3-methanol scaffold represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. While the core molecule itself possesses modest intrinsic activity, its value lies in its role as a versatile pharmacophore precursor. The C3-hydroxymethyl group serves as a critical synthetic handle, allowing for the attachment of lipophilic domains, hydrogen-bond donors/acceptors, or heterocyclic fusions that drive high-affinity interactions with protein kinases (CDK2, p38 MAPK) and microbial enzymes.

This guide analyzes the biological profile of derivatives engineered from this core, focusing on their dominant applications in oncology (kinase inhibition) and infectious disease (antimicrobial agents).

Chemical Foundation & SAR Analysis

The biological utility of 1H-Pyrazole-3-methanol stems from its ability to participate in bidentate hydrogen bonding (via the pyrazole N-H and N:) and the reactivity of the C3-methanol arm.

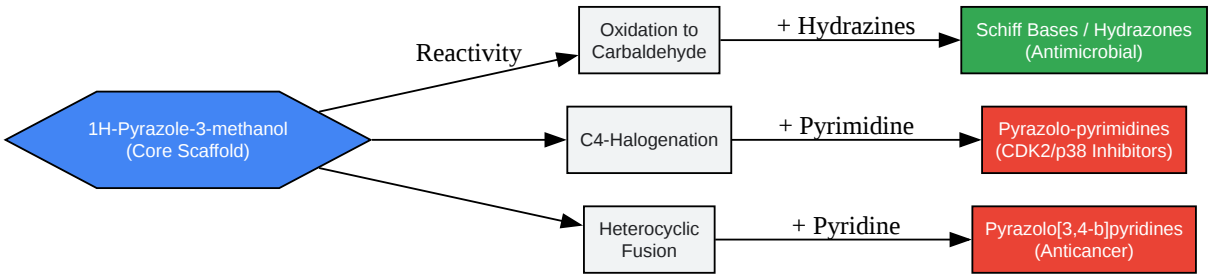
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Structure-Activity Relationship (SAR)

- N1 Position: Substitution here controls solubility and pharmacokinetic properties. Bulky aryl groups at N1 often improve hydrophobic packing within kinase ATP-binding pockets.
- C3-Methanol Group: This is the primary "warhead" attachment point.
  - Oxidation to carbaldehyde allows for Schiff base formation (antimicrobial hydrazones).
  - Esterification/Etherification extends the scaffold to reach distal hydrophobic regions in enzyme active sites.
- C4 Position: Critical for π-π stacking interactions. Halogenation (Cl, Br) or arylation at C4 significantly enhances potency against cyclin-dependent kinases (CDKs).

Diagram: Scaffold Diversification Workflow

The following diagram illustrates how the 1H-Pyrazole-3-methanol core is chemically diversified to target specific biological pathways.



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Figure 1: Synthetic divergence of the 1H-Pyrazole-3-methanol scaffold into major bioactive classes.

Anticancer Activity: Kinase Inhibition[1][2][3][4][5][6][7][8]

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The most significant therapeutic application of 1H-Pyrazole-3-methanol derivatives is in the inhibition of Cyclin-Dependent Kinases (CDKs), specifically CDK2, which regulates the G1/S phase transition in the cell cycle.

Mechanism of Action

Derivatives function as ATP-competitive inhibitors. The pyrazole ring mimics the adenine ring of ATP, forming key hydrogen bonds with the hinge region of the kinase (e.g., Leu83 in CDK2). The C3-methanol derived substituents extend into the solvent-accessible region or the ribose-binding pocket, conferring selectivity.

Key Data: CDK2 Inhibition

Recent studies have highlighted the potency of N,4-di(1H-pyrazol-4-yl)pyrimidin-2-amine derivatives (synthesized from pyrazole methanol precursors) against ovarian and breast cancer cell lines.

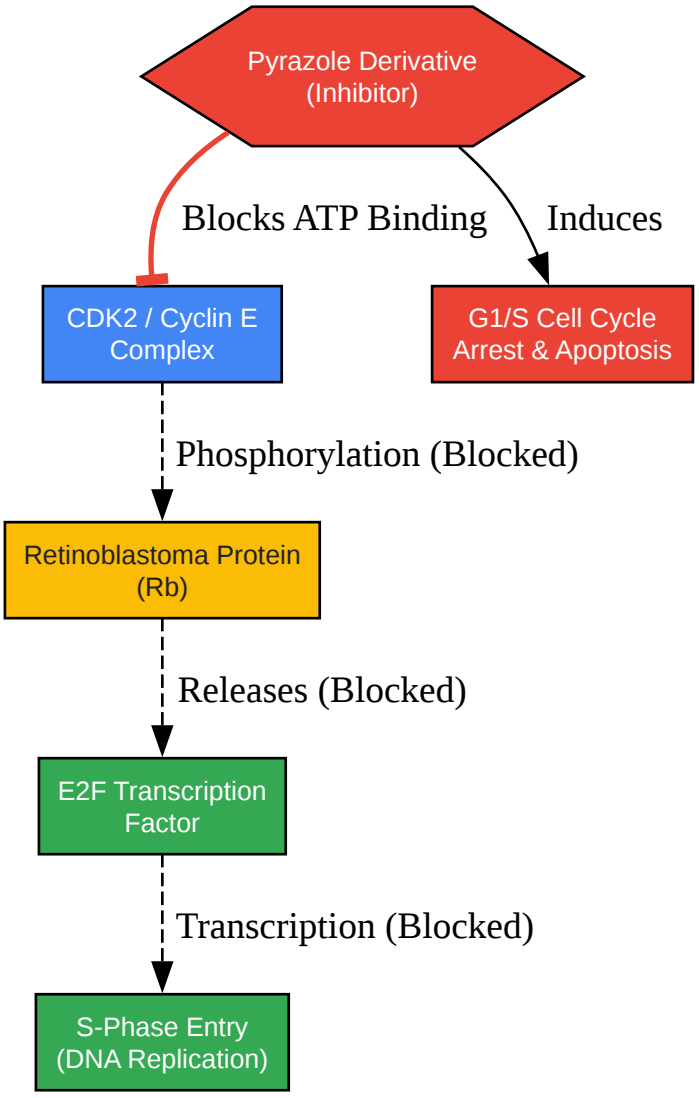
Compound ID	Target Kinase	IC50 / Ki (μM)	Cell Line Efficacy (GI50)	Reference
Compound 15	CDK2	0.005 (Ki)	0.158 μM (A2780 Ovarian)	[1]
Compound 14	CDK2	0.007 (Ki)	4.45 μM (A2780 Ovarian)	[1]
Roscovitine	CDK2 (Control)	0.110 (Ki)	15.20 μM (A2780 Ovarian)	[1]
Pyrazolo-pyridine 1	p38 MAPK	0.045 (IC50)	N/A	[2]

> Note: Compound 15 demonstrates superior potency compared to the standard Roscovitine, attributed to the specific orientation of the pyrazole ring which maximizes hinge region interactions.

Diagram: CDK2 Signaling & Inhibition

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This pathway illustrates the downstream effects of CDK2 inhibition by pyrazole derivatives, leading to cell cycle arrest.



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Figure 2: Mechanism of CDK2 inhibition leading to G1/S phase arrest.

Antimicrobial Activity[9][10][11][12]

Derivatives of 1H-Pyrazole-3-methanol, particularly those where the methanol is oxidized to an aldehyde and condensed to form Schiff bases or hydrazones, exhibit broad-spectrum antimicrobial activity.

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Biological Targets[3][8][9][11][13][14][15]

- DNA Gyrase: Evidence suggests these derivatives inhibit bacterial DNA gyrase (Topoisomerase II), preventing DNA supercoiling and replication.
- Spectrum: Effective against Gram-positive (S. aureus, B. subtilis) and Gram-negative (E. coli) bacteria, as well as fungal strains (C. albicans).

Comparative Potency

In agar well diffusion assays, 1,3,5-trisubstituted pyrazoles derived from this scaffold have shown zones of inhibition comparable to standard antibiotics like Ciprofloxacin.

- Key Finding: The presence of electron-withdrawing groups (Cl, NO2) on the phenyl rings attached to the pyrazole core significantly enhances antibacterial potency (MIC values often < 10 µg/mL) [3].

Experimental Protocols

Protocol A: Synthesis of 1H-Pyrazole-3-methanol (Core Scaffold)

Rationale: Reduction of the ester precursor is the standard method to generate the hydroxymethyl core.

- Reagents: Ethyl 1H-pyrazole-3-carboxylate (1 eq), Lithium Aluminum Hydride (LiAlH4, 2 eq), Dry THF.
- Setup: Flame-dried 3-neck round bottom flask under Nitrogen atmosphere.
- Procedure:
  - Dissolve ethyl 1H-pyrazole-3-carboxylate in dry THF at 0°C.
  - Add LiAlH4 portion-wise over 30 minutes (Caution: Exothermic).
  - Allow to warm to Room Temperature (RT) and stir for 4 hours.

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- Quench: Cool to 0°C. Add water (1 mL/g LiAlH4), then 15% NaOH (1 mL/g), then water (3 mL/g).
- Filter the granular precipitate through Celite.
- Concentrate filtrate in vacuo to yield crude 1H-Pyrazole-3-methanol.

- Validation: Check IR for broad -OH stretch (~3300 cm^{-1}) and disappearance of Carbonyl (C=O) peak (~1720 cm^{-1}).

Protocol B: In Vitro CDK2/Cyclin E Kinase Assay

Rationale: To quantify the inhibitory potential (IC50) of synthesized derivatives.[1]

- System: ADP-Glo™ Kinase Assay (Promega).
- Reagents: Recombinant CDK2/Cyclin E1, ATP (10 µM), Histone H1 peptide substrate.
- Steps:
  - Prepare 384-well plate. Add 2 µL of test compound (serially diluted in DMSO).
  - Add 2 µL of Enzyme Mix (CDK2/CycE). Incubate 10 min at RT.
  - Add 2 µL of Substrate/ATP mix. Incubate 60 min at RT.
  - Add 5 µL ADP-Glo™ Reagent (stops reaction, consumes remaining ATP). Incubate 40 min.
  - Add 10 µL Kinase Detection Reagent (converts ADP to ATP -> Luciferase light). Incubate 30 min.
  - Measurement: Read luminescence on a plate reader.
  - Calculation: Plot RLU vs. log[Concentration] to determine IC50 using non-linear regression.

References

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